

Furan-d4: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Furan-d4

Cat. No.: B140817

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, storage, and disposal of **Furan-d4** (Perdeuterofuran), a deuterated analog of furan. This document is intended for laboratory personnel, researchers, and professionals in the field of drug development who may work with this compound. Adherence to these guidelines is critical to ensure personal safety and minimize environmental impact.

Chemical and Physical Properties

Furan-d4 is a colorless to light yellow liquid.^[1] Its physical and chemical properties are summarized in the table below. Understanding these properties is fundamental to its safe handling and storage.

Property	Value	Source
CAS Number	6142-90-1	[2] [3]
Molecular Formula	C ₄ D ₄ O	[3]
Molecular Weight	72.10 g/mol	[3] [4]
Boiling Point	32 °C at 758 mmHg	[5]
Density	0.991 g/mL at 25 °C	[5]
Flash Point	-36 °C	[2]
Storage Temperature	2-8°C	[6]

Hazard Identification and Safety Precautions

Furan-d4 is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Flammable Liquid	1	H224: Extremely flammable liquid and vapour.[2]
Acute Toxicity (Oral)	4	H302: Harmful if swallowed.[2][4]
Acute Toxicity (Inhalation)	4	H332: Harmful if inhaled.[2][4]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[2][4]
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects.[2][4]
Carcinogenicity	1B	H350: May cause cancer.[2][4]
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs through prolonged or repeated exposure.[2][4]
Hazardous to the Aquatic Environment (Chronic)	3	H412: Harmful to aquatic life with long lasting effects.[2]

Personal Protective Equipment (PPE)

When handling **Furan-d4**, appropriate personal protective equipment is mandatory.

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[7]
- Hand Protection: Wear suitable chemical-resistant gloves (e.g., tested according to EN 374). [2] Gloves must be inspected before use and disposed of properly after.
- Skin and Body Protection: Wear a flame-retardant lab coat, long pants, and closed-toe shoes.[7]
- Respiratory Protection: If ventilation is inadequate, a full-face respirator with appropriate cartridges should be used.[7]

Handling and Storage

- Handling:
 - Work in a well-ventilated area, preferably in a chemical fume hood.[7]
 - Keep away from heat, sparks, open flames, and other ignition sources.[2] No smoking.
 - Use only non-sparking tools and explosion-proof equipment.[2]
 - Take precautionary measures against static discharge.[2]
 - Avoid contact with skin and eyes.[8]
 - Avoid inhalation of vapor or mist.[8]
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[7]
 - Protect from sunlight.[2]
 - Store at a recommended temperature of 2-8°C.[6]
 - Store away from incompatible materials such as oxidizing agents.
 - Label the storage area with "Carcinogen" and "Peroxide Former" warning signs.[7]

Experimental Protocols

General Synthesis of Furan Derivatives

While a specific protocol for the synthesis of **Furan-d4** is not readily available in the provided search results, general methods for furan synthesis can be adapted. Common strategies include the Paal-Knorr synthesis from 1,4-dicarbonyl compounds and the Feist-Bénary furan synthesis. For deuteration, a common method involves treating an organic compound with heavy water (D₂O) under high-temperature and high-pressure conditions.

A representative experimental protocol for the Paal-Knorr synthesis involves the acid-catalyzed cyclization and dehydration of a 1,4-dicarbonyl compound. The reaction can be carried out using an acid catalyst like p-toluenesulfonic acid in a suitable solvent, sometimes with microwave irradiation to drive the reaction.

Caption: General workflow for Paal-Knorr furan synthesis.

Use of Furan-d4 as an Internal Standard in GC/MS Analysis

Furan-d4 is commonly used as an internal standard for the quantification of furan in various matrices, such as food and beverages, by gas chromatography-mass spectrometry (GC/MS). [3][9] The following is a generalized protocol based on the FDA method.[2]

1. Preparation of Stock and Working Solutions:

- **Furan-d4** Stock Solution (ca. 2.5 mg/mL):
 - Place a known volume of methanol (e.g., 20.0 mL) in a headspace vial and seal it.
 - Weigh the sealed vial.
 - Using a chilled syringe, transfer a known volume of **Furan-d4** into the vial.
 - Reweigh the vial to determine the exact weight of **Furan-d4** added.
 - Calculate the concentration. Store at 4°C.
- **Furan-d4** Working Solution (e.g., ca. 30 µg/mL):
 - Transfer a calculated volume of the stock solution into a sealed headspace vial containing a known volume of water.
 - Vortex to mix. Prepare this solution daily.

2. Sample Preparation:

- Weigh a known amount of the sample (e.g., 5 g of solid or 10 g of liquid) into a headspace vial.
- For solid samples, add a known volume of water or saturated NaCl solution.
- Fortify the sample with a known amount of the **Furan-d4** working internal standard solution.
- Seal the vial immediately.

3. GC/MS Analysis:

- Place the prepared vials in the headspace autosampler.
- The headspace gas is injected into the GC/MS system.
- The mass spectrometer is typically operated in Selected Ion Monitoring (SIM) mode, monitoring m/z 72 for **Furan-d4** and m/z 68 for furan.[\[3\]](#)[\[7\]](#)

4. Quantification:

- Quantification is typically based on a standard additions curve, where the response ratio of furan to **Furan-d4** is plotted against the concentration of added furan standards.[\[3\]](#)

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Caption: Experimental workflow for using **Furan-d4** as an internal standard.

Toxicology and Metabolism

The toxicology of **Furan-d4** is expected to be similar to that of furan. Furan is a known hepatotoxicant and carcinogen in rodents.[\[10\]](#) Its toxicity is dependent on metabolic activation by cytochrome P450 enzymes, primarily CYP2E1.[\[10\]](#)

The metabolic pathway of furan involves the oxidation of the furan ring to a reactive intermediate, cis-2-butene-1,4-dial (BDA).[\[10\]](#) BDA is an electrophilic species that can

covalently bind to cellular nucleophiles such as proteins and DNA, leading to cellular damage and toxicity.[2] BDA can be detoxified by conjugation with glutathione (GSH).

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Caption: Metabolic activation of **Furan-d4** leading to toxicity.

Accidental Release and Disposal

Accidental Release Measures

- Evacuate personnel to a safe area.[8]
- Remove all sources of ignition.[8]
- Ensure adequate ventilation.[8]
- Wear appropriate personal protective equipment.[8]
- Contain the spillage with non-combustible absorbent material (e.g., sand, earth).[8]
- Collect the absorbed material in a suitable container for disposal.[8]
- Prevent the spill from entering drains or waterways.[8]

Disposal Considerations

- Dispose of **Furan-d4** and any contaminated materials as hazardous waste.
- Waste must be disposed of in accordance with local, state, and federal regulations.[8]
- Do not mix with other waste.[8]
- Handle uncleaned containers as you would the product itself.[8]

Conclusion

Furan-d4 is a valuable tool in analytical chemistry and drug development research. However, its hazardous properties necessitate strict adherence to safety protocols. This guide provides a comprehensive overview of the essential safety and handling information for **Furan-d4**. All personnel working with this compound must be thoroughly trained on its hazards and the necessary safety precautions. Always consult the most up-to-date Safety Data Sheet (SDS) before handling **Furan-d4**.

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